

Personal protective equipment for handling 1,2-Diethoxypropane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Diethoxypropane

Cat. No.: B155856

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Essential Safety and Handling Guide for 1,2-Diethoxypropane

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,2-Diethoxypropane** (CAS: 10221-57-5). Adherence to these protocols is essential for ensuring a safe laboratory environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,2-Diethoxypropane** is provided below for quick reference.

Property	Value
Synonyms	Propylene Glycol Diethyl Ether[1]
CAS Number	10221-57-5[1][2]
Molecular Formula	C ₇ H ₁₆ O ₂ [2][3]
Molecular Weight	132.20 g/mol [1][3]
Appearance	Colorless to light yellow clear liquid[1]
Flash Point	20 °C[1]
Boiling Point	114 °C at 1013 hPa
Density	0.83 g/cm ³ at 20 °C
Solubility in Water	52 g/L at 25 °C[1]


Hazard Identification and GHS Classification

1,2-Diethoxypropane is classified as a highly flammable liquid and vapor.

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 2	H225: Highly flammable liquid and vapor[1][3]

Signal Word: Danger[1][3]

GHS Pictogram:

 alt text

Personal Protective Equipment (PPE)

The following table outlines the minimum required PPE for handling **1,2-Diethoxypropane**.

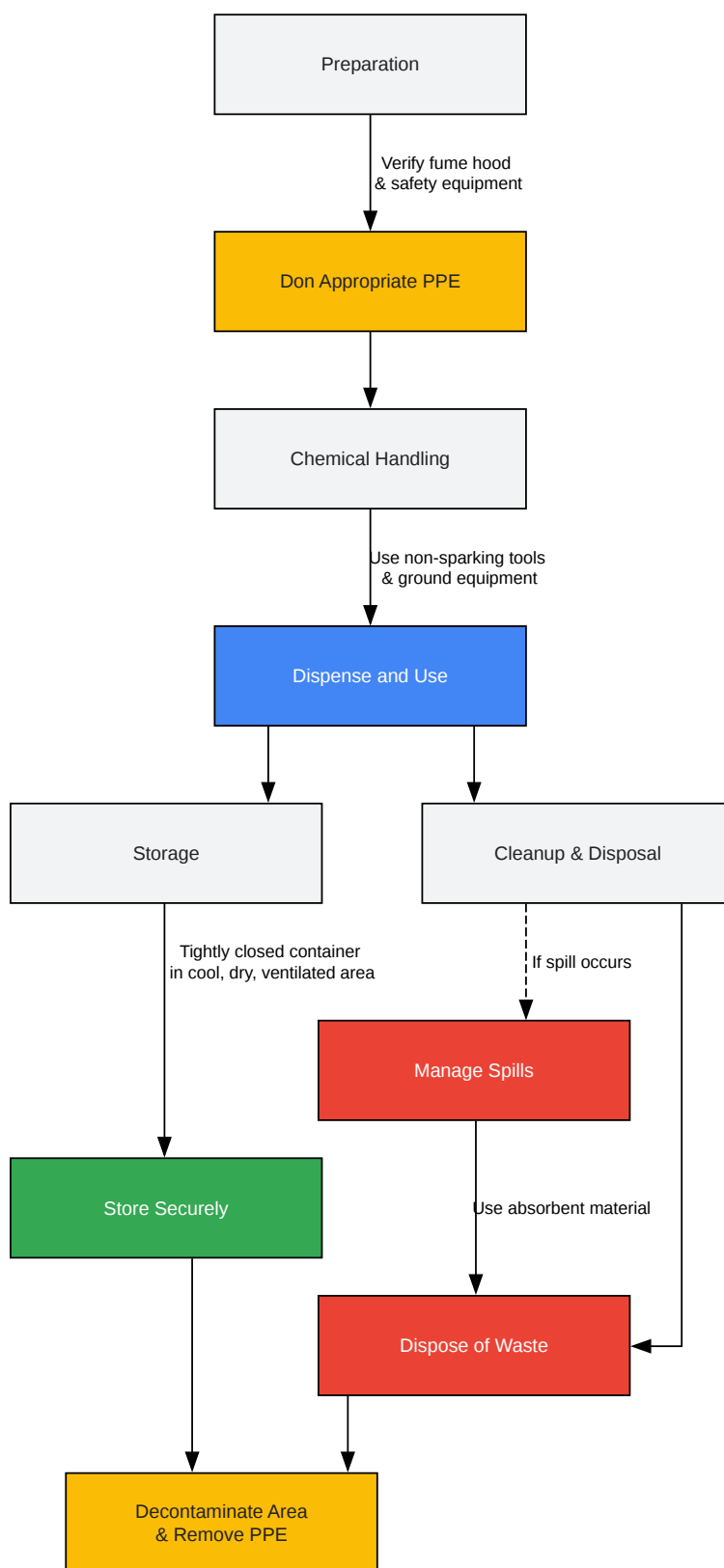
Body Part	Required PPE	Specifications
Eyes/Face	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards.[4][5]
Skin	Gloves & Protective Clothing	Chemical-impermeable gloves (complying with EU Directive 89/686/EEC and standard EN 374) and fire/flamm-resistant, impervious clothing are mandatory.[4][5]
Respiratory	Respirator	A full-face respirator should be used if exposure limits are exceeded or irritation is experienced.[4] For major spills or in areas with high vapor concentrations, a NIOSH-approved self-contained breathing apparatus (SCBA) is required.[6]

Operational and Handling Procedures

To minimize risks, all handling of **1,2-Diethoxypropane** must be conducted in a well-ventilated area, preferably within a chemical fume hood.

Safe Handling Workflow

The following diagram illustrates the standard operating procedure for the safe handling of **1,2-Diethoxypropane**.



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Caption: Workflow for safe handling of **1,2-Diethoxypropane**.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure that a chemical fume hood is operational and that an emergency eyewash station and safety shower are accessible.
- PPE: Don all required personal protective equipment as specified in the table above.
- Grounding: To prevent static discharge, ground and bond all containers and receiving equipment.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Dispensing: Use only non-sparking tools and explosion-proof equipment when transferring or using the chemical.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Environment: Keep the chemical away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[4\]](#) Smoking is strictly prohibited in the handling area.[\[1\]](#)[\[4\]](#)
- Avoidance: Avoid direct contact with skin and eyes and inhalation of vapors.[\[4\]](#)[\[5\]](#)

Storage and Disposal Plans

Proper storage and disposal are critical to maintaining a safe laboratory environment.

Storage Protocol

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[4\]](#)[\[5\]](#) The recommended storage temperature is below 15°C.[\[1\]](#)
- Store under an inert gas to prevent degradation, as the material is hygroscopic.[\[1\]](#)
- Keep away from incompatible materials and foodstuff containers.[\[4\]](#)

Spill Management

- Evacuate: Immediately evacuate personnel from the spill area.[\[2\]](#)[\[4\]](#)
- Ignition Sources: Remove all sources of ignition.[\[4\]](#)[\[5\]](#)
- Ventilate: Ensure the area is well-ventilated.

- Containment: Prevent further leakage if it is safe to do so. Do not allow the chemical to enter drains.[4]
- Cleanup: Use spark-proof tools and explosion-proof equipment.[4][5] Absorb the spill with a non-combustible material (e.g., sand, earth) and collect it for disposal.

Disposal Plan

- All waste materials, including contaminated absorbents and empty containers, must be disposed of through an approved waste disposal plant.[1]
- Follow all national and local regulations for hazardous waste disposal.[7]
- Do not mix **1,2-Diethoxypropane** waste with other chemical waste streams.[7]
- Uncleaned containers should be treated as hazardous and disposed of in the same manner as the product itself.[7] Alternatively, containers can be triple-rinsed before being recycled or reconditioned.[5]

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- To cite this document: BenchChem. [Personal protective equipment for handling 1,2-Diethoxypropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155856#personal-protective-equipment-for-handling-1-2-diethoxypropane]

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